

Application Note: Sodium Oxacillin Monohydrate Solubility & Stability Protocol

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Compound of Interest

Compound Name: Sodium oxacillin monohydrate

Cat. No.: B13389436

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Executive Summary

Sodium Oxacillin Monohydrate (CAS 7240-38-2) is the sodium salt form of oxacillin, a penicillinase-resistant beta-lactam antibiotic.^{[1][2][3][4]} While it exhibits free solubility in water due to its ionic nature, its stability in aqueous environments is the critical limiting factor for experimental reproducibility.^[1] The beta-lactam ring is highly susceptible to hydrolytic cleavage, a process catalyzed by heat, extreme pH, and prolonged storage.^{[1][2][3]}

This guide provides a validated protocol for preparing high-integrity stock solutions in water (for biological assays) and methanol (for analytical standards), emphasizing the "Just-in-Time" preparation philosophy to mitigate degradation.^{[1][2][3]}

Physicochemical Profile

Understanding the solute's fundamental properties is essential for troubleshooting dissolution issues.^{[1][2]}

Property	Data	Relevance
Molecular Formula	$C_{19}H_{18}N_3NaO_5S$ ^{[1][2][3][4][5]} ^{[6][7]} · H ₂ O	The monohydrate form includes water in the crystal lattice; correct MW must be used for molarity calculations. ^[1]
Molecular Weight	441.43 g/mol	Use this value for molar calculations, not the anhydrous weight (423.43 g/mol). ^{[1][2]}
Solubility (Water)	~50–100 mg/mL	Classified as "Freely Soluble." ^{[1][2]} Suitable for high-concentration stocks. ^{[1][2][3]}
Solubility (Methanol)	Soluble*	Suitable for analytical standard preparation; less prone to immediate hydrolysis than water. ^{[1][2]}
Hygroscopicity	High	Material absorbs atmospheric moisture; weigh quickly in controlled humidity. ^{[1][2]}
pKa	~2.8 (Carboxyl group)	Solutions are acidic; buffering may be required for pH-sensitive biological assays. ^[1] ^{[2][3]}

*Note: "Soluble" in pharmacopeial terms typically implies 33–100 mg/mL, though practical analytical stocks are often prepared at 1–10 mg/mL.^{[1][3]}

Critical Stability & Handling

The Beta-Lactam Instability: The primary degradation pathway is the hydrolysis of the beta-lactam ring, rendering the antibiotic inactive.^{[1][2][3]}

- Aqueous Stability: Solutions at room temperature (

) degrade significantly within 24 hours.^{[1][2][3][8]} At

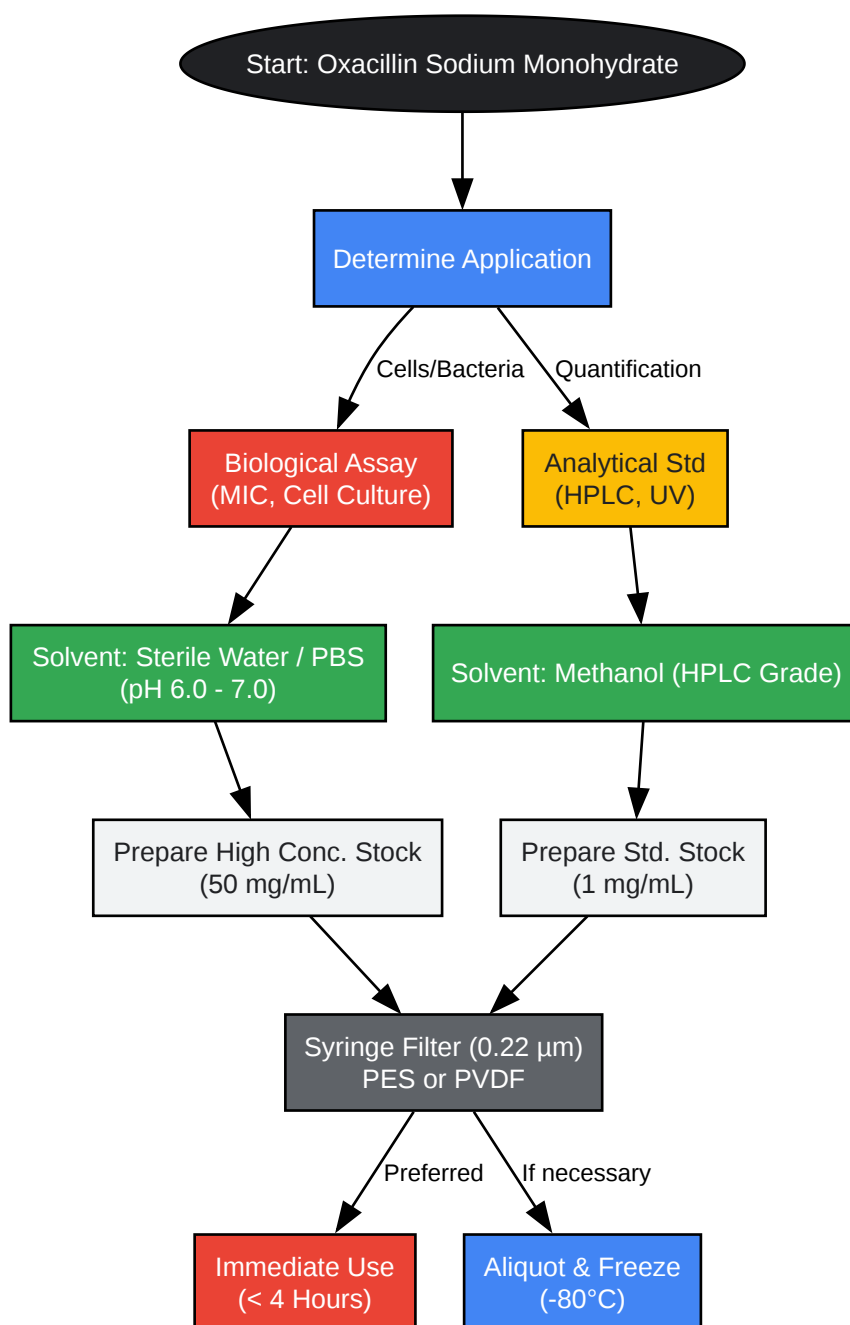
, stability is extended to ~7 days, but fresh preparation is strictly recommended for MIC/potency assays.^{[1][2][3]}

- Storage: Store the lyophilized powder at

with desiccant.

Workflow Visualization: Stability-Driven Preparation

The following diagram illustrates the decision logic for solvent selection and storage based on experimental needs.



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Figure 1: Decision matrix for Sodium Oxacillin preparation.[1][2][3] Note the emphasis on immediate use for biological assays to prevent hydrolysis-induced potency loss.

Protocol A: Aqueous Solubility (Water/PBS)

Purpose: Preparation of stock solutions for biological assays (e.g., MIC determination).[1][2][3]

Target Concentration: 50 mg/mL (Saturation limit is >100 mg/mL, but 50 mg/mL is practical and

viscous-free).

Materials

- **Sodium Oxacillin Monohydrate** powder.[1][2][3][6]
- Solvent: Sterile Deionized Water (dH₂O) or Phosphate Buffered Saline (PBS, pH 7.2).[1][2][3]
- 0.22 µm Syringe Filter (PES membrane recommended for low protein binding).[1][2][3]
- Sterile 15 mL conical tubes (Amber/Foil-wrapped to protect from light).

Step-by-Step Procedure

- **Equilibration:** Allow the vial of lyophilized powder to reach room temperature before opening to prevent water condensation (which accelerates degradation).
- **Weighing:** Accurately weigh 500 mg of **Sodium Oxacillin Monohydrate**.
 - **Correction:** No mass correction is needed for the sodium salt if the target is simply "50 mg/mL of the salt." [1][3] If the target is "50 mg/mL of free oxacillin," multiply the mass by the ratio of MWs ($441.43 / 401.43 \approx 1.1$). [1][2] For standard stocks, weighing the salt directly is standard practice. [1][2]
- **Dissolution:** Transfer powder to a sterile tube. Add 8.0 mL of sterile water/PBS.
 - **Note:** Do not add the full 10 mL yet. [1][2][3] The powder occupies volume. [1][2][3]
- **Agitation:** Vortex gently or invert until fully dissolved. The solution should be clear and colorless to pale yellow. [1][2]
 - **Troubleshooting:** If dissolution is slow, sonicate for maximum 30 seconds. [1][2] Avoid heat.
- **Volume Adjustment:** Add solvent to bring the total volume to 10.0 mL.
- **Sterilization:** Filter the solution through a 0.22 µm PES syringe filter into a sterile vessel.

- Usage: Keep on ice. Use within 4–6 hours. Discard unused aqueous portions or freeze immediately at -80°C (single freeze-thaw cycle only).

Protocol B: Organic Solubility (Methanol)

Purpose: Preparation of analytical standards (HPLC/UV) or stock solutions where water-induced hydrolysis must be minimized during storage.^{[1][2][3]} Target Concentration: 1 mg/mL to 10 mg/mL.

Materials

- **Sodium Oxacillin Monohydrate** powder.^{[1][2][3][6]}
- Solvent: Methanol (HPLC Grade or LC-MS Grade).
- Volumetric flasks (Class A).^{[1][2][3]}

Step-by-Step Procedure

- Weighing: Weigh 10.0 mg of **Sodium Oxacillin Monohydrate** into a 10 mL volumetric flask.
- Dissolution: Add approximately 5 mL of Methanol.
- Agitation: Swirl or sonicate for 1 minute. Sodium oxacillin is soluble in methanol, but dissolution kinetics may be slower than in water.^{[1][2]} Ensure no crystals remain.^{[1][2][3]}
- Volume Adjustment: Dilute to volume with Methanol.
- Storage: Transfer to an amber glass vial with a PTFE-lined cap. Store at -20°C.
 - Stability:^{[1][3][7][9][10]} Methanolic solutions are more stable than aqueous solutions but should still be re-verified by HPLC if stored for >1 month.^{[1][2][3]}

Quality Control & Validation

To ensure the integrity of the prepared stock, a simple UV or HPLC check is recommended.^[1]

Rapid UV Verification

- Dilution: Dilute the stock 1:1000 in water.
- Lambda Max: Oxacillin exhibits absorption peaks at 225 nm and 249 nm.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Criteria: A significant shift in peaks or loss of absorbance intensity indicates degradation (opening of the beta-lactam ring).[\[1\]](#)[\[2\]](#)[\[3\]](#)

HPLC Purity Check (Adapted from USP)

- Column: C18 (4.6 mm x 250 mm, 5 μ m).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Mobile Phase: Phosphate Buffer (pH 6.0) : Acetonitrile (75:25).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Detection: 225 nm.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[11\]](#)
- Acceptance: Single major peak.[\[1\]](#)[\[2\]](#)[\[3\]](#) The presence of extra peaks often indicates penicilloic acid derivatives (hydrolysis products).[\[1\]](#)[\[2\]](#)

References

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